

Application Notes and Protocols: Indisulam

Solubility and Preparation in DMSO

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Compound of Interest

Compound Name: *Indisulam*

Cat. No.: *B1684377*

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Abstract

Indisulam (E7070) is a sulfonamide-based anticancer agent that functions as a "molecular glue." It selectively induces the degradation of the RNA-binding protein RBM39 by promoting its interaction with the DCAF15 E3 ubiquitin ligase complex, leading to aberrant mRNA splicing and cell death[1][2][3]. Due to its hydrophobic nature, **Indisulam** is sparingly soluble in aqueous solutions, making proper preparation critical for reliable experimental outcomes. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions. This document provides detailed protocols for the solubilization and preparation of **Indisulam** in DMSO, summarizes its solubility across various solvents, and outlines its mechanism of action.

Indisulam Solubility Data

Indisulam is a crystalline solid that exhibits high solubility in organic solvents like DMSO and is sparingly soluble in aqueous buffers[4]. For biological experiments requiring aqueous media, it is essential to first dissolve **Indisulam** in DMSO to create a concentrated stock solution, which can then be diluted to the final working concentration[4]. Quantitative solubility data from various suppliers is summarized below.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source
DMSO	~30 mg/mL	~77.7 mM	-	[4]
DMSO	≥40.5 mg/mL	≥105.0 mM	-	[5]
DMSO	38.58 mg/mL	100 mM	-	
DMSO	77 mg/mL	199.55 mM	Use fresh DMSO as moisture can reduce solubility.	[6]
DMSO	100 mg/mL	259.17 mM	Requires sonication. Hygroscopic DMSO impacts solubility.	[7]
Dimethylformamide (DMF)	~30 mg/mL	~77.7 mM	-	[4]
Ethanol	Slightly Soluble	-	-	[4]
Ethanol	≥6.94 mg/mL	≥18.0 mM	Requires sonication.	[5]
Ethanol	10 mg/mL	25.9 mM	-	[6]
Water	Insoluble	-	-	[5][6]
1:4 DMSO:PBS (pH 7.2)	~0.2 mg/mL	~0.52 mM	Aqueous solutions are not recommended for storage >1 day.	[4]

Molecular Weight of **Indisulam** is 385.8 g/mol .

Experimental Protocols

Protocol for Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **Indisulam** stock solution in DMSO. Stock solutions of 10-20 mM are commonly cited in literature[1][3][8].

Materials:

- **Indisulam** (crystalline solid)
- Anhydrous or new, high-purity Dimethyl sulfoxide (DMSO)
- Inert gas (e.g., Argon or Nitrogen)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Procedure:

- **Safety First:** **Indisulam** should be handled as a hazardous material. Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. All handling should be performed in a chemical fume hood.
- **Weighing:** Tare a sterile, pre-weighed microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **Indisulam** solid. For 1 mL of a 10 mM solution, weigh 3.86 mg of **Indisulam** (FW: 385.8 g/mol).
- **Solubilization:** Add the appropriate volume of fresh, anhydrous DMSO to the tube containing the **Indisulam** solid. For a 10 mM stock, add 1 mL of DMSO to 3.86 mg of **Indisulam**.
- **Dissolution:** Cap the tube securely and vortex thoroughly. If the solid does not dissolve completely, use a bath sonicator for brief intervals until the solution is clear[7].
- **Inert Gas Purge:** To enhance stability, gently purge the headspace of the vial with an inert gas like argon or nitrogen before sealing[4]. This displaces oxygen and reduces oxidative

degradation.

- Storage: Store the stock solution at -20°C or -80°C in small, single-use aliquots to avoid repeated freeze-thaw cycles.

Workflow: Indisulam Stock Solution Preparation

1. Weigh Indisulam
(e.g., 3.86 mg)



2. Add Anhydrous DMSO
(e.g., 1 mL for 10 mM)



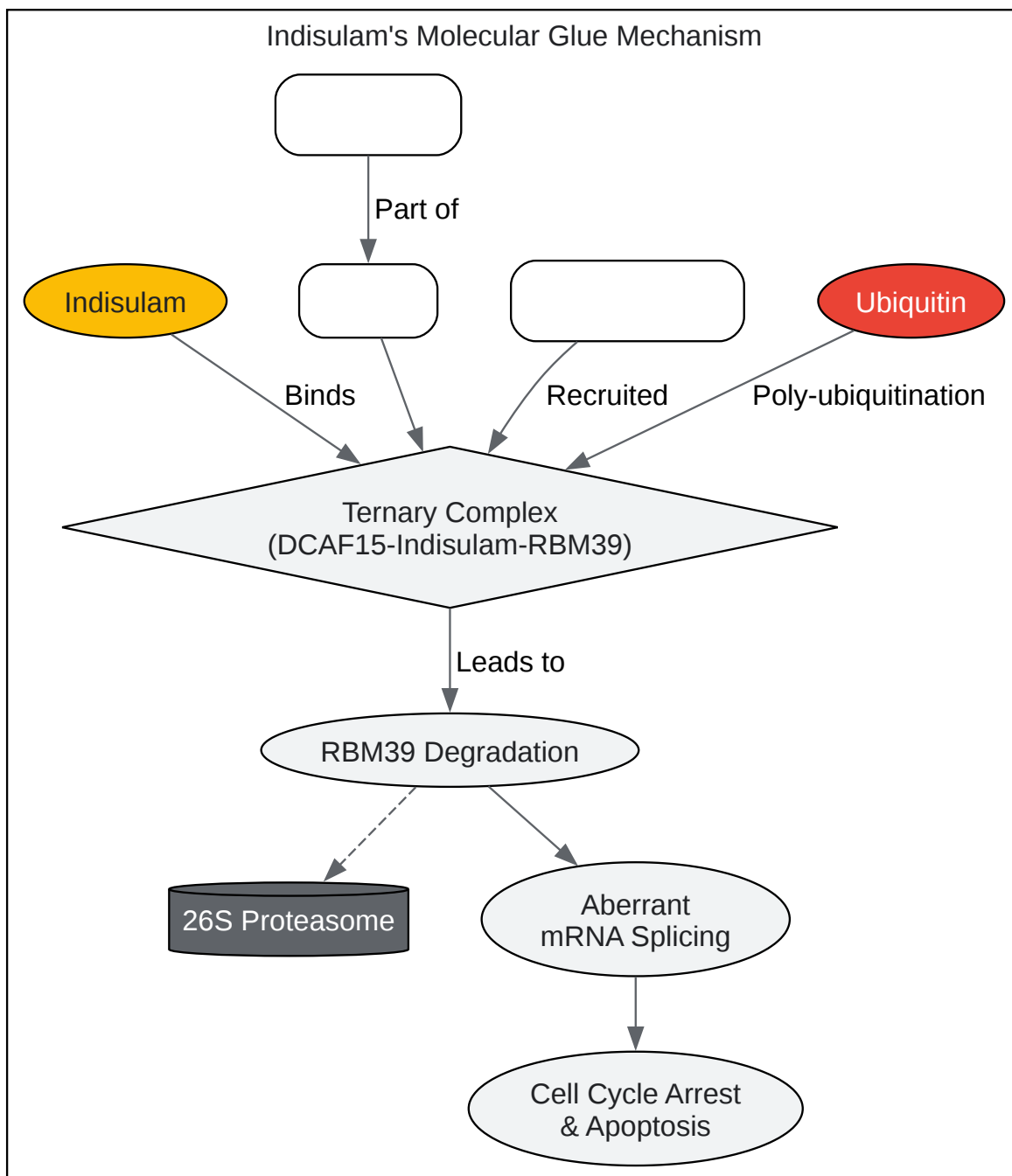
3. Vortex / Sonicate
Until Fully Dissolved



4. Purge with Inert Gas
(Argon or Nitrogen)



5. Aliquot and Store
(-20°C or -80°C)



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